

"material safety data sheet for CAS 2043-47-2"

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Compound of Interest

Compound Name: 1-Hexanol, 3,3,4,4,5,5,6,6,6-nonafluoro-

Cat. No.: B106121

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An In-depth Technical Guide to the Material Safety Data for CAS 2043-47-2 Chemical Identity: 1H,1H,2H,2H-Perfluorohexan-1-ol

For professionals in research, scientific, and drug development fields, a thorough understanding of the safety and toxicological profile of chemical compounds is paramount. This technical guide provides a comprehensive overview of the material safety data for CAS number 2043-47-2, chemically identified as 1H,1H,2H,2H-Perfluorohexan-1-ol, also referred to as 3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexanol.

Chemical and Physical Properties

The physical and chemical properties of 1H,1H,2H,2H-Perfluorohexan-1-ol have been compiled from various sources. The following table summarizes the key quantitative data.

Property	Value	Source(s)
Molecular Formula	C6H5F9O	[1]
Molecular Weight	264.09 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Boiling Point	140-143 °C	[2][3][4][5]
Melting Point	-58 °C	[6]
Flash Point	73 °C (163.4 °F) - closed cup	[2][3][6]
Density	1.590 g/mL at 25 °C	[2][3][4][6]
Refractive Index	1.3129 - 1.314 at 20 °C	[2][6]
Vapor Pressure	12.9 mmHg at 25°C	[1]

Toxicological Data

The acute toxicological data for 1H,1H,2H,2H-Perfluorohexan-1-ol is limited in the public domain. The most consistently reported value is the oral LD50 in rats.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	>1000 mg/kg	[7]

Hazard Identification and GHS Classification

Based on available Safety Data Sheets, 1H,1H,2H,2H-Perfluorohexan-1-ol is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 4	Warning	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	Warning	H335: May cause respiratory irritation

The GHS classification provides a clear and standardized way to communicate the hazards associated with this chemical. The following diagram illustrates the GHS hazard communication elements for this substance.



GHS Hazard Classification for CAS 2043-47-2

Experimental Protocols

Detailed experimental protocols for the toxicological and physical properties of this specific substance are not publicly available. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically followed.

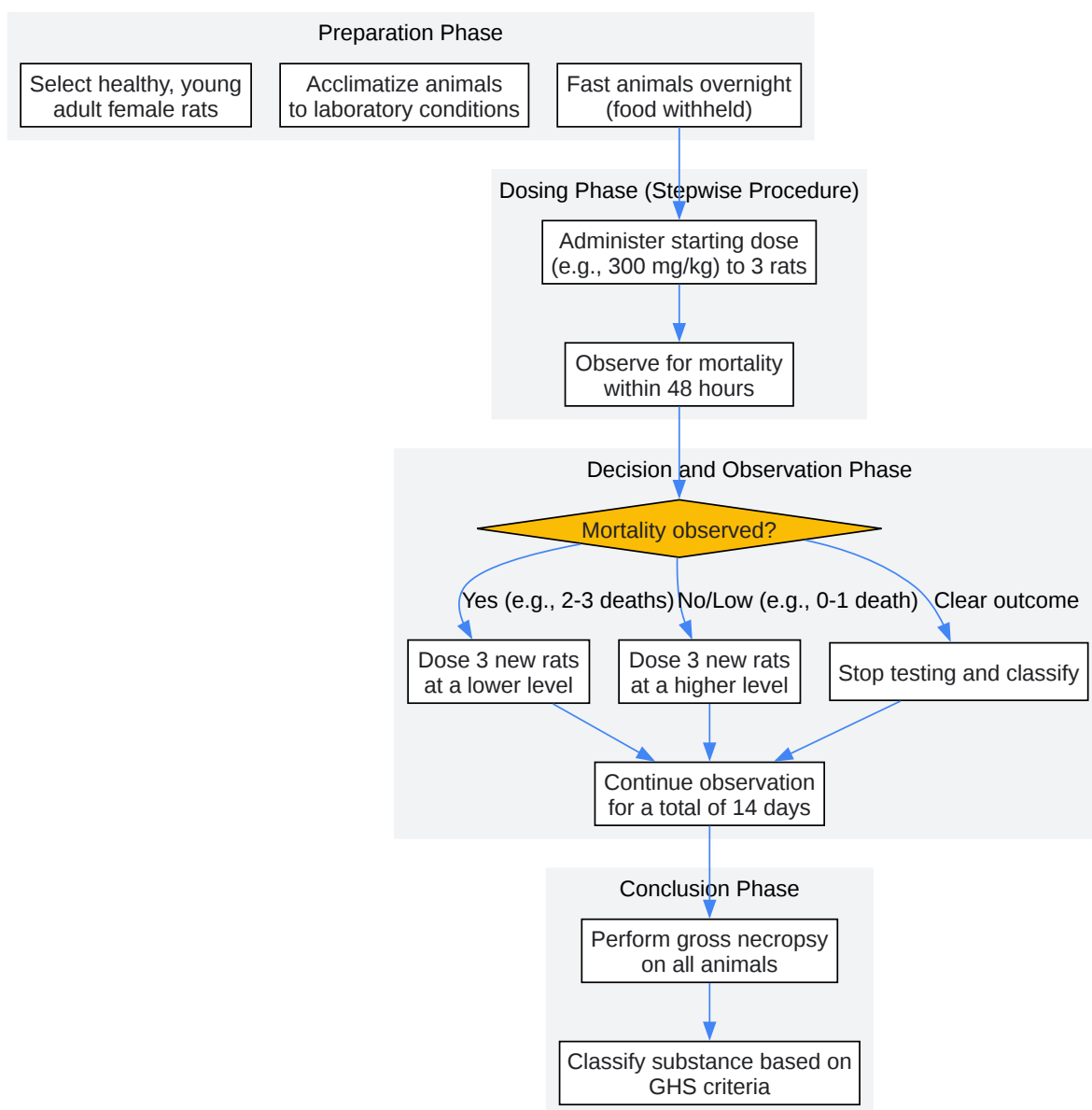
Acute Oral Toxicity - LD50 Determination (OECD 423)

The reported oral LD50 value for rats was likely determined using a method similar to the OECD Test Guideline 423 (Acute Toxic Class Method). This method is a stepwise procedure with the use of a limited number of animals.

Methodology Overview:

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing and Fasting:** Animals are caged and fasted (food, but not water) overnight prior to dosing.
- **Dose Administration:** The substance is administered in a single dose by gavage using a stomach tube. The volume administered is kept as low as possible.
- **Stepwise Dosing:** The procedure starts with a dose from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The outcome of dosing at one level determines the next step.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.
- **Necropsy:** All animals are subjected to gross necropsy at the end of the observation period.
- **Classification:** The substance is classified into one of the GHS categories based on the number of mortalities at one or more dose levels.

The following diagram illustrates a generalized workflow for an acute oral toxicity study following the principles of OECD 423.



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Generalized Workflow for OECD 423 Acute Oral Toxicity Test

First Aid and Emergency Procedures

In case of exposure to 1H,1H,2H,2H-Perfluorohexan-1-ol, the following first aid measures are recommended^[3]:

- Inhalation: Move the person to fresh air.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do.
- Ingestion: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.

For firefighting, use dry sand, dry chemical, or alcohol-resistant foam.^[3] Vapors are heavier than air and may form explosive mixtures with air upon intense heating.^[3]

Handling and Storage

- Handling: Wear protective gloves, protective clothing, eye protection, and face protection.^[3] Keep away from heat, sparks, open flames, and hot surfaces.^[3]
- Storage: Store in a well-ventilated place.^[3] Keep the container tightly closed and cool.^[3]

This technical guide provides a consolidated overview of the material safety data for CAS 2043-47-2, intended for a scientific audience. For detailed and legally binding safety information, always refer to the most current Safety Data Sheet provided by the supplier.

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